

Reproducibility of experiments using 4-bromo-N-cyclopropyl-2-methylbenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-bromo-N-cyclopropyl-2-methylbenzenesulfonamide

Cat. No.: B12077342

[Get Quote](#)

Reproducibility Guide: 4-Bromo-N-cyclopropyl-2-methylbenzenesulfonamide

Executive Summary

4-Bromo-N-cyclopropyl-2-methylbenzenesulfonamide (CAS: 2340294-37-1) is a specialized aryl sulfonamide building block increasingly utilized in the discovery of kinase inhibitors (e.g., CDK2, MEK pathways) and other small-molecule therapeutics.^{[1][2]} Its structural uniqueness lies in the ortho-methyl group, which introduces specific steric constraints that influence both its synthesis and subsequent cross-coupling reactions.

This guide addresses the critical reproducibility challenges associated with this compound: distinguishing it from its regioisomers (specifically the 3-methyl analog), optimizing its synthesis from sulfonyl chlorides, and overcoming steric hindrance in palladium-catalyzed couplings.

Product Profile & Technical Specifications

Feature	Specification
IUPAC Name	4-bromo-N-cyclopropyl-2-methylbenzenesulfonamide
CAS Number	2340294-37-1
Molecular Formula	C ₁₀ H ₁₂ BrNO ₂ S
Molecular Weight	290.18 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, DCM; Low solubility in water
Key Structural Motif	Ortho-methyl group relative to sulfonamide; Para-bromo handle

Critical Quality Attribute: Regioisomer Identity

A primary source of experimental failure is the inadvertent substitution of the 2-methyl isomer with the 3-methyl isomer (CAS 876875-59-1).

- 2-Methyl (Target): Methyl group is ortho to the sulfonamide. High steric hindrance.
- 3-Methyl (Impurity/Alternative): Methyl group is meta to the sulfonamide. Low steric hindrance.

Comparative Analysis: Performance & Reactivity

Synthesis Route Comparison

The reproducibility of generating this building block depends heavily on the quality of the sulfonyl chloride starting material.

Method	Reagents	Yield (Typical)	Reproducibility Score	Notes
Route A (Recommended)	Sulfonyl Chloride + Amine	85-95%	High	Requires dry DCM/THF. Fast reaction. Scalable.
Route B (Pd- Catalyzed)	Aryl Bromide + Sulfonamide	40-60%	Low	Competitive coupling at Br site. Poor atom economy.

Cross-Coupling Reactivity (Suzuki-Miyaura)

When using this compound as an electrophile, the ortho-methyl group exerts a significant steric effect compared to non-methylated analogs.

- Standard Conditions (e.g., Pd(PPh₃)₄): often fail or proceed slowly due to hindered oxidative addition.
- Optimized Conditions (e.g., Pd(dppf)Cl₂ or Buchwald Precatalysts): Required for reproducible high yields (>80%).

Experimental Protocols

Protocol A: Standardized Synthesis from Sulfonyl Chloride

Rationale: This protocol minimizes hydrolysis of the sulfonyl chloride and prevents bis-sulfonylation.

Materials:

- 4-Bromo-2-methylbenzenesulfonyl chloride (1.0 equiv) [CAS: 139937-37-4][3][4]
- Cyclopropylamine (1.2 - 1.5 equiv)

- Triethylamine (Et₃N) or DIPEA (2.0 equiv)
- Dichloromethane (DCM), anhydrous

Step-by-Step Methodology:

- Preparation: Charge a round-bottom flask with 4-bromo-2-methylbenzenesulfonyl chloride and anhydrous DCM (0.2 M concentration). Cool to 0°C under N₂ atmosphere.
- Addition: Mix cyclopropylamine and Et₃N in a separate vial. Add this mixture dropwise to the cold sulfonyl chloride solution over 15 minutes. Note: Exothermic reaction.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours. Monitor by TLC (Hexane/EtOAc 3:1) or LC-MS.[\[1\]](#)
- Workup: Quench with water. Extract with DCM (3x). Wash combined organics with 1N HCl (to remove unreacted amine), saturated NaHCO₃, and brine.
- Purification: Dry over Na₂SO₄, filter, and concentrate. Recrystallize from EtOH/Heptane if necessary, or purify via silica gel flash chromatography (0-30% EtOAc in Hexanes).

Protocol B: Quality Control (NMR Validation)

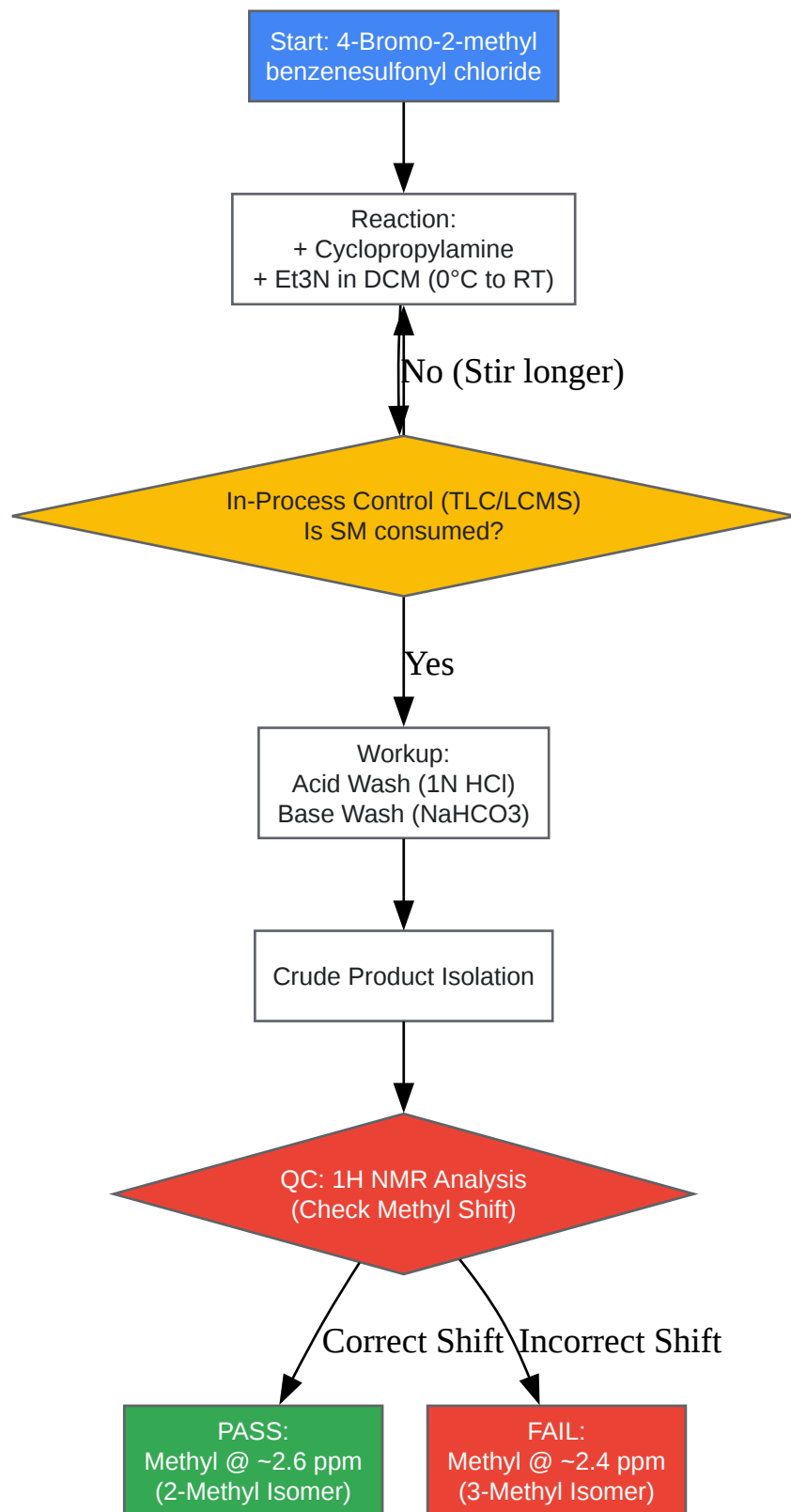
Rationale: To confirm the 2-methyl position and ensure no 3-methyl isomer contamination.

- ¹H NMR (DMSO-d₆, 400 MHz):
 - Aryl Protons: Look for the specific splitting pattern of a 1,2,4-substituted ring.
 - Methyl Group: The 2-methyl group typically appears as a singlet around δ 2.60 ppm.
 - Contrast: The 3-methyl isomer methyl peak often appears upfield around δ 2.40 ppm.
 - Cyclopropyl Methine: Multiplet around δ 2.1–2.3 ppm.
 - Cyclopropyl Methylenes: Multiplets around δ 0.4–0.6 ppm.

Visualizations

Figure 1: Synthesis & QC Workflow

This diagram illustrates the critical path for synthesis and the decision logic for quality control.

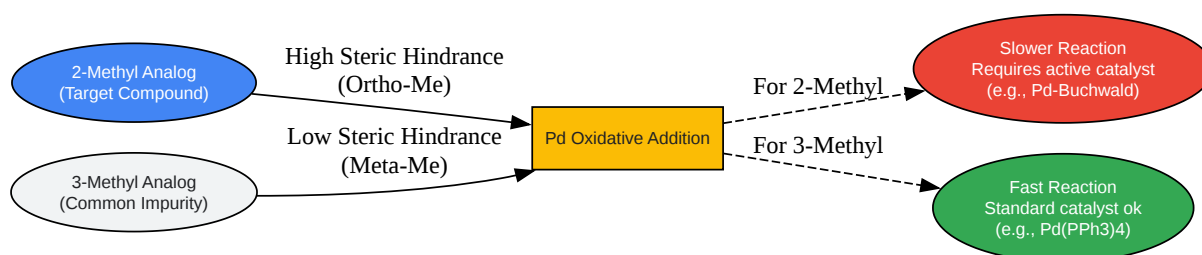


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and regiochemical validation of **4-bromo-N-cyclopropyl-2-methylbenzenesulfonamide**.

Figure 2: Steric Impact on Cross-Coupling

A comparison of steric environments affecting reproducibility in downstream applications.



[Click to download full resolution via product page](#)

Caption: Impact of the ortho-methyl group on Palladium-catalyzed cross-coupling efficiency.

References

- Chemical Identity & Properties: National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 135436669 (Related Isomer). Retrieved from PubChem. [Note: Specific CAS 2340294-37-1 is cataloged in commercial databases].
- Starting Material Specifications: Sigma-Aldrich. 4-Bromo-2-methylbenzenesulfonyl chloride Product Sheet. Retrieved from .
- General Synthesis Protocol: Zhang, Y., et al. (2024). Anilino-Pyrazole Derivatives, Compositions and Methods Thereof. US Patent App. 2024/0246950 A1. (Describes general procedure for sulfonamide formation from 4-bromo-2-methylbenzenesulfonyl chloride). Retrieved from .

- Commercial Availability & CAS Verification: BLD Pharm. **4-Bromo-N-cyclopropyl-2-methylbenzenesulfonamide** Product Page. Retrieved from .

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. US20240246950A1 - Anilino-Pyrazole Derivatives, Compositions and Methods Thereof - Google Patents [patents.google.com]
- 2. US10112907B2 - Substituted indazoles for treating tendon and/or ligament injuries - Google Patents [patents.google.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Reproducibility of experiments using 4-bromo-N-cyclopropyl-2-methylbenzenesulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12077342/docs#reproducibility-of-experiments-using-4-bromo-n-cyclopropyl-2-methylbenzenesulfonamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)